

NSC59984 solubility in DMSO, DMF, and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC59984

Cat. No.: B1680228

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Application Notes and Protocols for NSC59984

Topic: **NSC59984** Solubility in DMSO, DMF, and Ethanol

For: Researchers, scientists, and drug development professionals.

Introduction

NSC59984 is a small molecule that has been identified as a promising anti-cancer agent. It functions by inducing the degradation of mutant p53 protein, a key target in many cancers, and restoring p53 pathway signaling.[1][2][3][4] Specifically, **NSC59984** facilitates the degradation of mutant p53 through the MDM2-mediated ubiquitin-proteasome pathway.[2] This activity is dependent on the activation of a ROS-ERK2-MDM2 axis. Furthermore, **NSC59984** can activate p73, a p53 family member, to restore tumor suppressor functions.

Given its therapeutic potential, understanding the solubility of **NSC59984** in common laboratory solvents is crucial for the design and execution of in vitro and in vivo studies. This document provides detailed information on the solubility of **NSC59984** in Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and Ethanol, along with protocols for preparing stock solutions and determining solubility.

Quantitative Solubility Data

The solubility of **NSC59984** can vary between different sources and batches. The following table summarizes the available quantitative data for the solubility of **NSC59984** in DMSO, DMF,

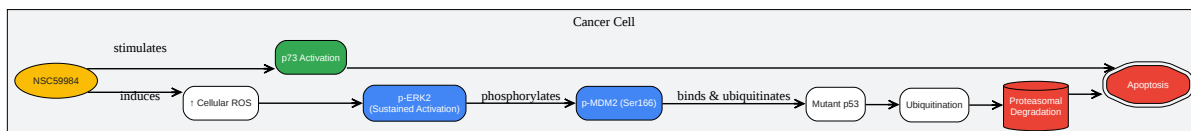
and ethanol. It is recommended to use fresh, anhydrous solvents for the best results, as hygroscopic DMSO can significantly impact solubility.

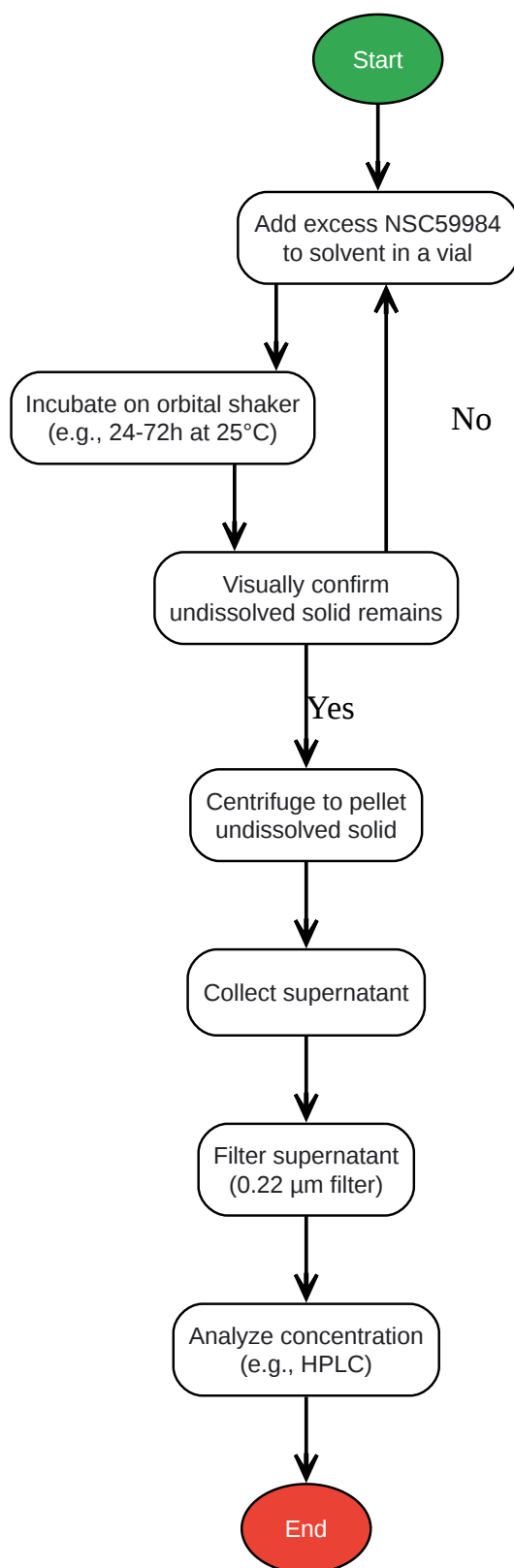
Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Source(s)
DMSO	≥ 38 mg/mL	143.25 mM	MedchemExpress
53 mg/mL	199.79 mM	Selleck Chemicals	Cayman Chemical, GlpBio
10 mg/mL	37.7 mM	Cayman Chemical, GlpBio	
5 mg/mL	18.85 mM	StressMarq Biosciences	
DMF	25 mg/mL	94.25 mM	Cayman Chemical, GlpBio
Ethanol	5 mg/mL	18.85 mM	Cayman Chemical, GlpBio

Molecular Weight of **NSC59984**: 265.27 g/mol

Signaling Pathway of NSC59984

NSC59984 exerts its anti-cancer effects by targeting the p53 signaling pathway. The diagram below illustrates the proposed mechanism of action.





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References

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- 2. adooq.com [adooq.com]
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- 4. Small-Molecule NSC59984 Restores p53 Pathway Signaling and Antitumor Effects against Colorectal Cancer via p73 Activation and Degradation of Mutant p53 - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com